

Certificate of Analysis: Dichlorprop-methyl ester-d3

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Compound of Interest

Compound Name: Dichlorprop-methyl ester-d3

Cat. No.: B12414901

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the information typically found in a Certificate of Analysis (CoA) for **Dichlorprop-methyl ester-d3**, a deuterated internal standard crucial for quantitative analytical methodologies. The data and protocols presented herein are representative of a certified reference material and are intended to guide researchers, scientists, and drug development professionals in the proper use and interpretation of such standards.

Compound Information

Dichlorprop-methyl ester-d3 is the deuterium-labeled version of Dichlorprop-methyl ester. Stable isotope-labeled compounds like this are essential for use as internal standards in quantitative analyses such as mass spectrometry (MS) because they exhibit similar chemical and physical properties to their non-labeled counterparts but are distinguishable by their mass.

[1]

Parameter	Representative Value	Source
Product Name	Dichlorprop-methyl ester-d3	-
Chemical Name	Methyl 2-(2,4-dichlorophenoxy)propionate-d3	-
CAS Number	Not explicitly found for d3, 57153-17-0 (non-deuterated)	[2]
Molecular Formula	C ₁₀ H ₇ D ₃ Cl ₂ O ₃	-
Molecular Weight	252.11	Calculated
Appearance	White solid	[3]
Purity	≥98%	[3][4]
Storage Condition	2-8°C Refrigerator	[5]

Analytical Data

The following table summarizes the typical analytical data provided in a CoA for **Dichlorprop-methyl ester-d3**. These values confirm the identity, purity, and concentration of the analytical standard.

Test	Specification	Method
Identity (^1H NMR)	Conforms to structure	Nuclear Magnetic Resonance Spectroscopy
Identity (Mass Spec)	Conforms to mass	Mass Spectrometry (MS)
Chromatographic Purity	$\geq 98\%$	High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC)[3]
Isotopic Purity	$\geq 99\%$ Deuterium incorporation	Mass Spectrometry (MS)
Concentration	Provided as neat or in solution (e.g., 100 $\mu\text{g/mL}$ in Methanol)	Gravimetric and/or Volumetric with Analytical Confirmation[6] [7]
Melting Point	116 to 120 $^{\circ}\text{C}$ (for non-deuterated)	[3]

Experimental Protocols

General Protocol for Quantitative Analysis using GC-MS

This protocol outlines a general procedure for the use of **Dichlorprop-methyl ester-d3** as an internal standard for the quantification of Dichlorprop-methyl ester in a sample matrix.

1. Standard Preparation:

- Prepare a stock solution of the **Dichlorprop-methyl ester-d3** internal standard (IS) at a known concentration (e.g., 1 mg/mL) in a suitable solvent such as methanol.
- Prepare a series of calibration standards by spiking known amounts of a certified reference standard of Dichlorprop-methyl ester into a blank matrix, along with a constant, known amount of the **Dichlorprop-methyl ester-d3** IS.

2. Sample Preparation:

- To a known volume or weight of the sample, add a precise amount of the **Dichlorprop-methyl ester-d3** IS stock solution.

- Perform an extraction procedure to isolate the analyte and the internal standard from the sample matrix. A common method is solid-phase extraction (SPE).[8]
- Evaporate the solvent and reconstitute the residue in a suitable solvent for injection into the GC-MS system.

3. GC-MS Analysis:

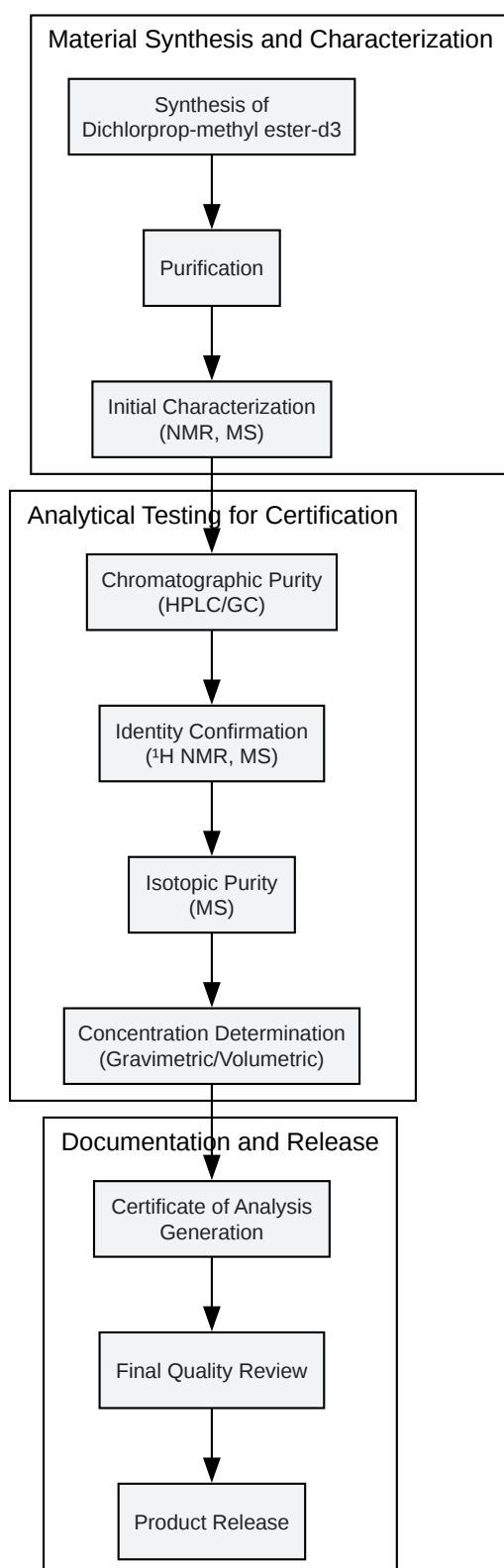
- Inject a small volume (e.g., 1 μ L) of the prepared sample or calibration standard into the gas chromatograph.
- The GC column separates the analyte and the internal standard based on their volatility and interaction with the stationary phase.[8]
- The mass spectrometer detects and quantifies the ions specific to Dichlorprop-methyl ester and **Dichlorprop-methyl ester-d3**.

4. Data Analysis:

- A calibration curve is generated by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
- The concentration of Dichlorprop-methyl ester in the unknown sample is determined by calculating its peak area ratio to the internal standard and interpolating from the calibration curve.

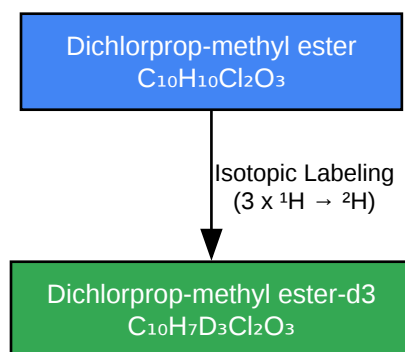
Visualizations

The following diagrams illustrate the certification workflow for a reference material and the structural relationship between Dichlorprop-methyl ester and its deuterated analog.



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Caption: Workflow for the certification of a chemical reference material.



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Caption: Structural relationship showing isotopic labeling.

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